

Isamoltane hemifumarate solubility in different solvents

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Compound of Interest

Compound Name: *Isamoltane hemifumarate*

Cat. No.: B2610641

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Isamoltane Hemifumarate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **Isamoltane Hemifumarate**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Isamoltane Hemifumarate**?

A1: **Isamoltane hemifumarate** is soluble in both water and DMSO.[1][2][3] For aqueous solutions, it is soluble up to 10 mM with the application of gentle heat.[1][2] It is also reported to be soluble in DMSO at a concentration of 10 mM.[3]

Q2: I am having trouble dissolving the compound. What can I do?

A2: If you are experiencing difficulty dissolving **isamoltane hemifumarate**, particularly in water, gentle warming of the solution is recommended.[1][2] For enhanced solubility, you can warm the tube to 37°C and use an ultrasonic bath to aid dissolution.[2]

Q3: How should I prepare a stock solution?

A3: To prepare a stock solution, weigh the desired amount of **isamoltane hemifumarate** and add the appropriate volume of solvent (e.g., water or DMSO) to achieve the target concentration. If using water, gentle warming and sonication may be necessary to fully dissolve the compound.[1][2]

Q4: How should I store stock solutions of **Isamoltane Hemifumarate**?

A4: It is recommended to prepare and use the solution on the same day.[2] However, if necessary, stock solutions can be prepared in advance, sealed, and stored at or below -20°C for several months.[2]

Solubility Data

The following table summarizes the known solubility of **Isamoltane Hemifumarate** in common laboratory solvents.

Solvent	Concentration	Conditions	Citations
Water	up to 10 mM	With gentle warming	[1][2]
DMSO	10 mM	Not specified	[3]

Molecular Weight: 332.4 g/mol [1][3][4]

Experimental Protocols

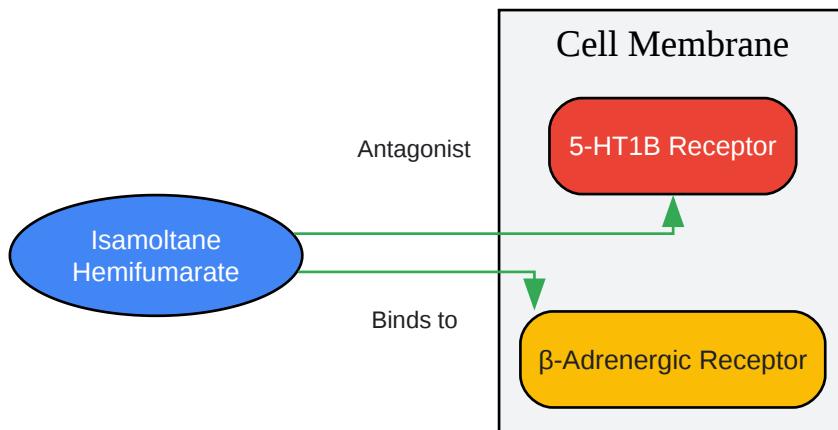
Protocol for Preparing an Aqueous Stock Solution (e.g., 10 mM)

- Calculate the required mass: Based on the desired volume and a molecular weight of 332.4 g/mol, calculate the mass of **isamoltane hemifumarate** needed.
- Weigh the compound: Accurately weigh the calculated mass of the powdered compound.
- Add solvent: Add the desired volume of water to the compound.
- Aid dissolution: Gently warm the solution (e.g., in a 37°C water bath) and sonicate in an ultrasonic bath until the compound is fully dissolved.[2]

- Storage: If not for immediate use, aliquot the stock solution into smaller volumes and store at $\leq -20^{\circ}\text{C}$.[2]

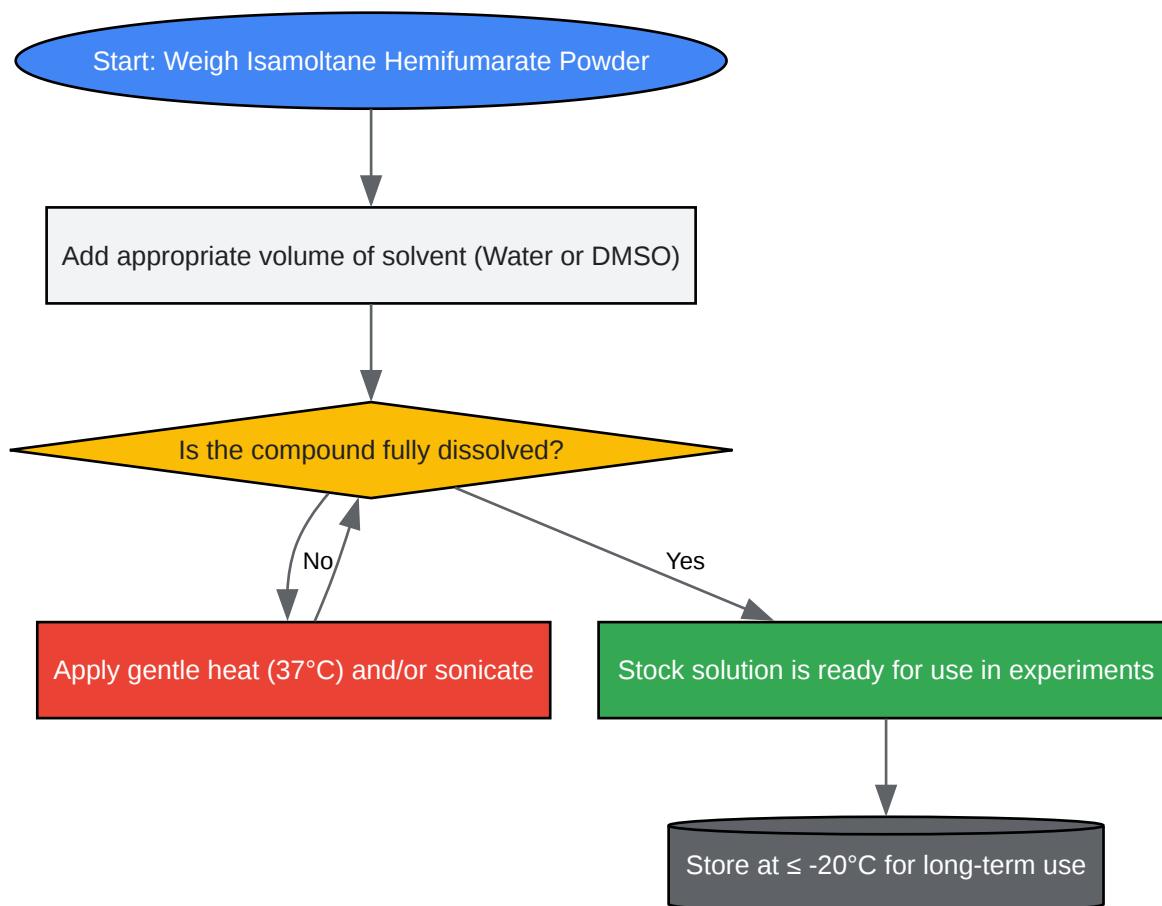
Visual Guides

The following diagrams illustrate key concepts and workflows related to **Isamoltane Hemifumarate**.



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Caption: **Isamoltane hemifumarate**'s primary mechanism of action.



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Caption: Workflow for preparing an **Isamoltane hemifumarate** stock solution.

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